

Standard Operating Procedure: Handling Potent Anticancer Agent 87

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Compound of Interest

Compound Name: *Anticancer agent 87*

Cat. No.: *B15561708*

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This document provides essential safety and logistical guidance for the handling and disposal of the potent cytotoxic compound, **Anticancer Agent 87**. All personnel must be trained on these procedures before working with this agent.

Hazard Identification and Engineering Controls

Anticancer Agent 87 is a highly potent cytotoxic and potentially genotoxic compound. All handling of the powdered form or concentrated solutions must be performed within a certified Class II, Type B2 Biological Safety Cabinet (BSC) or a certified chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment (PPE)

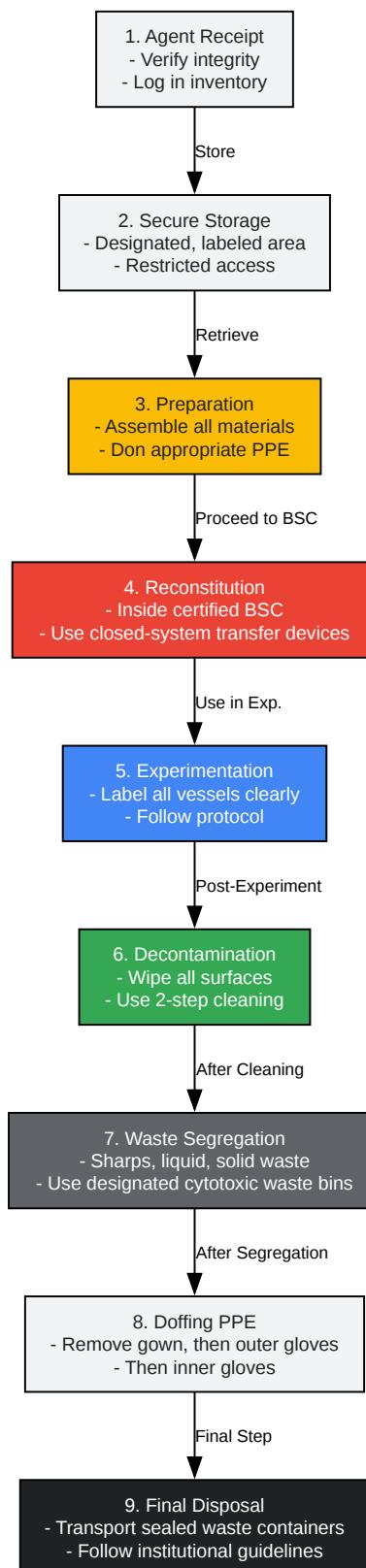
Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required PPE for different handling procedures.

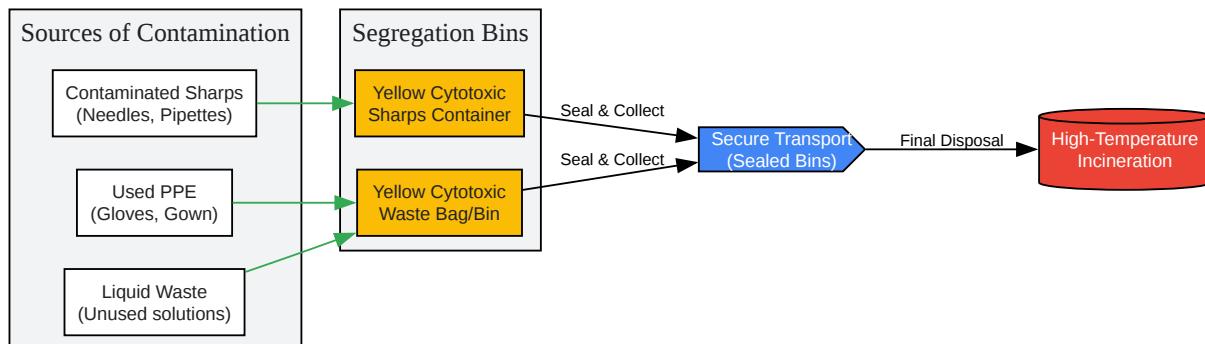
Table 1: Required Personal Protective Equipment for **Anticancer Agent 87**

Procedure	Gloves	Gown/Lab Coat	Eye Protection	Respiratory Protection
Handling Unopened Vials	Single pair of nitrile gloves	Standard lab coat	Safety glasses	Not required
Weighing & Reconstitution	Double pair of chemotherapy-rated nitrile gloves	Disposable, solid-front, back-closure chemotherapy gown	Chemical splash goggles and face shield	N95 or higher respirator (if not in a BSC)
Dilution & Aliquoting	Double pair of chemotherapy-rated nitrile gloves	Disposable, solid-front, back-closure chemotherapy gown	Chemical splash goggles	Not required if performed in a certified BSC
Waste Disposal	Double pair of chemotherapy-rated nitrile gloves	Disposable, solid-front, back-closure chemotherapy gown	Chemical splash goggles	Not required

Step-by-Step Handling Workflow

The handling of **Anticancer Agent 87** should follow a strict, controlled workflow from receipt to disposal to ensure personnel safety and prevent contamination.





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